

Application Notes and Protocols for Cell-Based Assays of H3B-968

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Compound of Interest

Compound Name: H3B-968

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Introduction

Recent scientific literature describes two distinct compounds referred to as **H3B-968**: a potent, covalent inhibitor of Werner syndrome (WRN) helicase and a modulator of the SF3b spliceosome complex, the latter of which is more commonly referred to as H3B-8800. Additionally, a glutaminase inhibitor, Compound 968, shares a similar numerical designation. To ensure clarity and accuracy for researchers, this document provides detailed application notes and protocols for cell-based assays related to the WRN inhibitor **H3B-968** and the SF3b modulator H3B-8800.

Part 1: H3B-968, the WRN Helicase Inhibitor

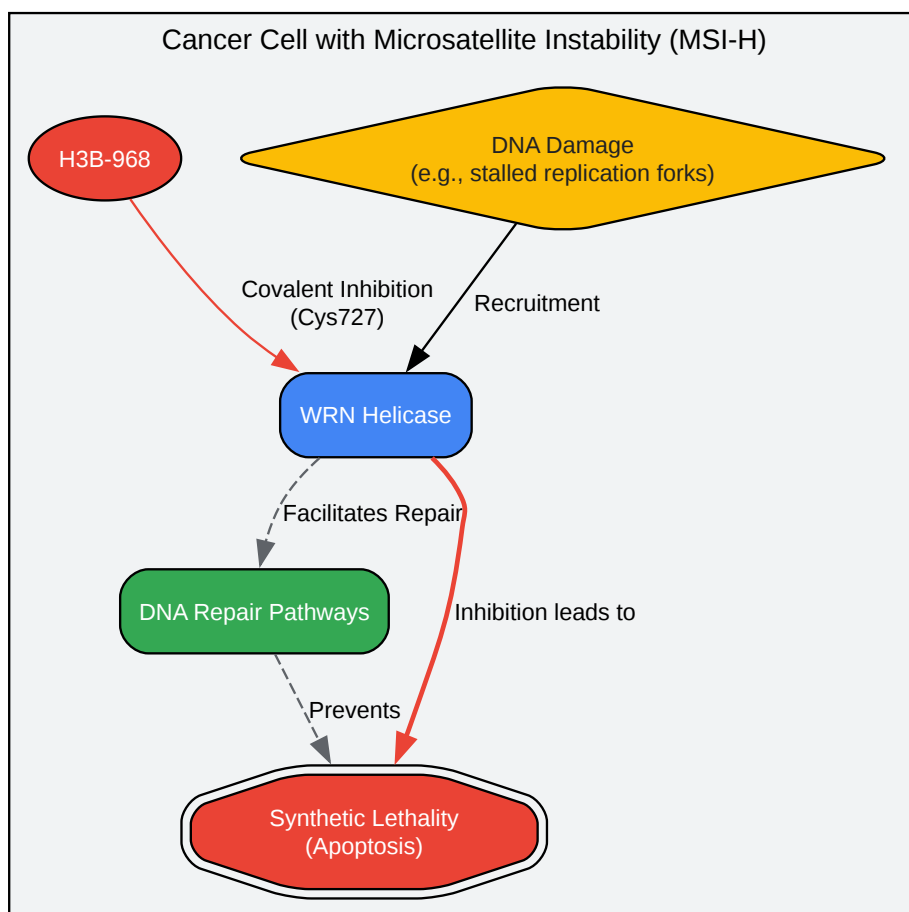
H3B-968 is an ATP-competitive inhibitor of Werner syndrome protein (WRN), a multifunctional enzyme with helicase, ATPase, and exonuclease activities crucial for DNA repair and maintenance.^[1] It acts through covalent modification of the C727 residue on the WRN protein, leading to the loss of its helicase activity.^[1] This inhibition has shown synthetic lethal effects in cancers with microsatellite instability (MSI-H), making it a promising therapeutic target.^[2]

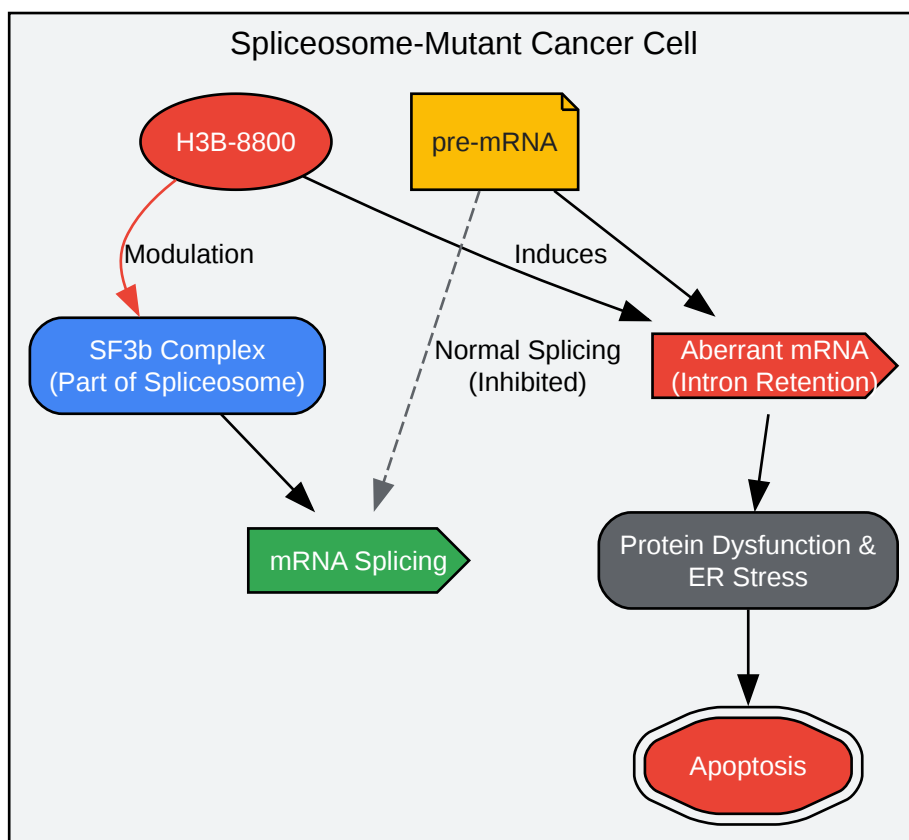
Data Presentation: Quantitative Analysis of H3B-968 Activity

Parameter	Value	Assay Type	Reference
IC50	~10 nM	WRN Helicase Inhibition	[1] [2]
IC50	13 nM	DNA Unwinding Assay	[3]
IC50	41 nM	ADP-Glo Assay	[3]
KD	40 nM	Isothermal Titration Calorimetry (for H3B-960)	[2] [3]
KI	32 nM	Enzyme Kinetics (for H3B-960)	[2] [3]

Signaling Pathway and Mechanism of Action

The primary mechanism of **H3B-968** involves the covalent inhibition of WRN helicase, which plays a critical role in DNA repair pathways, particularly in the context of microsatellite instability.





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